

Solubility Profile of (4-BROMO-3-METHYLPHENYLCARBONYL)PYRROLIDINE: A Technical Guide

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Compound of Interest

Compound Name: (4-BROMO-3-METHYLPHENYLCARBONYL)PYRROLIDINE

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **(4-bromo-3-methylphenylcarbonyl)pyrrolidine**, a compound of interest in contemporary chemical and pharmaceutical research. Due to the absence of publicly available quantitative solubility data for this specific molecule, this document outlines the standardized methodologies for its determination. It presents a framework for data presentation through a representative table and details the experimental protocols necessary for accurate solubility assessment. Furthermore, a visual workflow is provided to guide researchers through the solubility determination process. This guide is intended to serve as a foundational resource for scientists engaged in the physicochemical characterization of **(4-bromo-3-methylphenylcarbonyl)pyrrolidine** and similar chemical entities.

Introduction

(4-bromo-3-methylphenylcarbonyl)pyrrolidine is a chemical compound with potential applications in various fields of research and development. An understanding of its solubility in different organic solvents is fundamental for its synthesis, purification, formulation, and

biological screening. Solubility dictates the choice of reaction media, crystallization solvents, and vehicles for in vitro and in vivo testing. This guide addresses the critical need for a standardized approach to determining and presenting the solubility data for this compound.

Solubility Data

As of the latest literature review, specific quantitative solubility data for **(4-bromo-3-methylphenylcarbonyl)pyrrolidine** in a range of organic solvents has not been published. Therefore, the following table is presented as a template for researchers to populate with their experimentally determined values. The data herein is hypothetical and serves to illustrate the proper format for data presentation.

Table 1: Hypothetical Solubility of **(4-bromo-3-methylphenylcarbonyl)pyrrolidine** in Various Organic Solvents at 25°C

Solvent	Solvent Polarity (Dielectric Constant, ϵ)	Solubility (mg/mL)	Solubility (mol/L)	Method of Determination
Non-Polar Solvents				
Hexane	1.88	< 0.1	< 0.0004	Equilibrium Solubility
Toluene	2.38	5.2	0.0194	Equilibrium Solubility
Diethyl Ether	4.34	15.8	0.0589	Equilibrium Solubility
Polar Aprotic Solvents				
Dichloromethane (DCM)	9.08	150.2	0.5601	Equilibrium Solubility
Acetone	20.7	85.5	0.3188	Equilibrium Solubility
Acetonitrile (ACN)	37.5	25.1	0.0936	Equilibrium Solubility
Dimethylformamide (DMF)	36.7	> 200	> 0.7458	Equilibrium Solubility
Dimethyl Sulfoxide (DMSO)	46.7	> 200	> 0.7458	Equilibrium Solubility
Polar Protic Solvents				
Ethanol	24.6	45.3	0.1689	Equilibrium Solubility

Methanol	32.7	30.7	0.1145	Equilibrium Solubility
Water	80.1	< 0.01	< 0.00004	Equilibrium Solubility

Experimental Protocols for Solubility Determination

The determination of equilibrium solubility is crucial for accurate physicochemical characterization. The shake-flask method is considered the gold standard for this purpose.[\[1\]](#)[\[2\]](#)

Equilibrium Solubility Determination via Shake-Flask Method

This method measures the thermodynamic equilibrium solubility of a compound in a given solvent.

Materials:

- **(4-bromo-3-methylphenylcarbonyl)pyrrolidine** (solid)
- Selected organic solvents (analytical grade)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer
- Analytical balance
- Volumetric flasks and pipettes

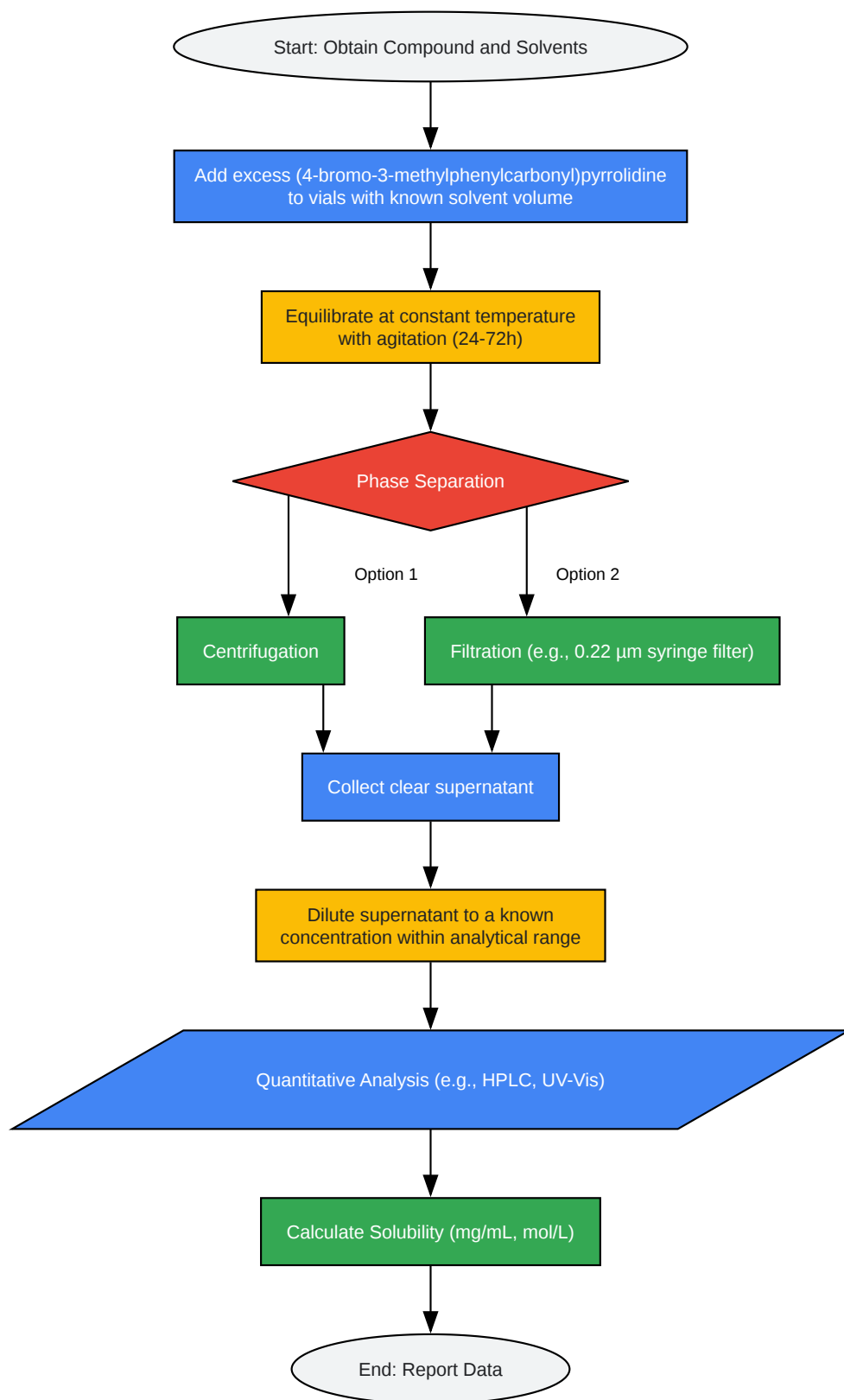
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid (**4-bromo-3-methylphenylcarbonyl**)pyrrolidine to a series of glass vials. The presence of undissolved solid at the end of the experiment is essential to ensure saturation.[\[1\]](#)
 - Add a known volume of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker or on a rotator set to a constant temperature (e.g., 25°C).
 - Agitate the samples for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. The time required to reach equilibrium may vary and should be determined empirically by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of the solute in the solution remains constant.[\[3\]](#)
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to let the excess solid settle.
 - To separate the saturated solution from the undissolved solid, either centrifuge the vials at a high speed or filter the supernatant through a syringe filter.[\[1\]](#) Care must be taken to avoid any undissolved solid from being carried over. The filter material should be chemically compatible with the solvent and should not adsorb the solute.
- Quantification:
 - Carefully take an aliquot of the clear, saturated supernatant.
 - Dilute the aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical method.

- Analyze the diluted sample using a validated analytical technique, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **(4-bromo-3-methylphenylcarbonyl)pyrrolidine**.
- A calibration curve should be prepared using standard solutions of the compound in the same solvent to ensure accurate quantification.
- Data Reporting:
 - Calculate the solubility in units of mg/mL and mol/L.
 - The experiment should be performed in triplicate to ensure the reproducibility of the results.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the equilibrium solubility determination process.



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Workflow for Equilibrium Solubility Determination.

Conclusion

The solubility of **(4-bromo-3-methylphenylcarbonyl)pyrrolidine** in organic solvents is a critical parameter for its effective use in research and development. While published quantitative data is currently lacking, this guide provides the necessary framework for its determination and presentation. By following the detailed experimental protocol for the shake-flask method and adhering to a standardized data reporting format, researchers can generate high-quality, reproducible solubility data. This will facilitate the comparison of results across different laboratories and support the continued investigation of this compound's potential applications.

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